Calibrating gamma counters for accurate HS-131 measurement

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	HS-131
Cat. No.:	B15145325

Get Quote

Technical Support Center: Accurate I-131 Measurement

This technical support center provides researchers, scientists, and drug development professionals with essential guidance on calibrating gamma counters for the accurate measurement of Iodine-131 (I-131). Below are frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure reliable and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is the difference between calibration and quality control for a gamma counter?
A:Calibration is the process of configuring the instrument to ensure its measurements are accurate. This involves two main types:

- Energy Calibration: Adjusting the instrument's high voltage or gain to correctly identify the energy of the gamma rays being emitted by the radionuclide (e.g., 364 keV for I-131). This ensures you are counting the correct photons.

- Efficiency Calibration: Determining the relationship between the number of counts detected by the instrument (Counts Per Minute, CPM) and the actual disintegration rate of the sample (Disintegrations Per Minute, DPM, or Becquerels, Bq). This allows you to convert your measurement into a true activity value.[1][2]

Quality Control (QC) is the routine, ongoing process of monitoring the instrument's performance to ensure it remains stable and continues to provide accurate results after calibration.[3] Daily QC checks typically use a long-lived check source to verify that the instrument's settings have not drifted.[3]

Q2: Why must I calibrate the gamma counter specifically for I-131? A: Gamma counters must be calibrated for every radionuclide you intend to measure.[2] Each radionuclide has a unique gamma emission energy and pattern. An energy calibration for Cobalt-60, for example, would not be appropriate for measuring I-131 because their principal gamma energies are vastly different. The calibration sets the correct energy window to count the primary 364 keV photopeak of I-131, minimizing interference from background radiation and scattered photons. [4][5]

Q3: How often should I perform a full calibration for I-131? A: A full energy and efficiency calibration should be performed annually, after any major instrument service or repair, or if daily quality control checks show a consistent drift or failure.[1] Daily QC checks are mandatory to ensure the instrument's stability between these full calibrations.

Q4: What is a "check source" and how is it used in daily QC? A: A check source is a sealed, long-lived radionuclide (e.g., Cesium-137) with a known, stable activity. It is used in daily QC to verify the instrument's consistency. By measuring the check source each day, you can confirm that the detector's response (in terms of both the energy peak position and the total counts) has not significantly changed from the established baseline.[1] Counts should typically remain within a predefined range (e.g., ±10%) of the average value established after calibration.[1]

Q5: What is "dead time" and why is it a particular concern for I-131? A: Dead time is the brief period after a gamma ray is detected during which the detector and its electronics are busy processing the event and cannot detect another one. At very high count rates, which can occur in therapeutic applications of I-131, a significant number of events can be missed, leading to an underestimation of the true activity.[6][7] It is essential to be aware of your instrument's linear range and to apply dead-time corrections if you are measuring high-activity samples.[6][8]

Troubleshooting Guides

Q1: My daily QC check failed. The check source count is outside the acceptable range. What should I do? A: A failed QC check requires immediate action before running any samples.

Follow these steps:

- Verify Source Position: Ensure the check source was placed in the exact same position and orientation as previous measurements. Inconsistent geometry is a common source of error.

- Inspect for Contamination: Check the well, sample holder, and the area around the counter for any potential radioactive contamination using a survey meter.[9]

- Perform a Background Check: Measure the background count rate. A sudden increase could indicate contamination.

- Re-run the QC Check: Carefully place the source again and repeat the measurement.

- Check Energy Calibration: Acquire a full spectrum from the check source. If the photopeak has shifted from its expected channel, an energy calibration is required.

- Contact Service: If the above steps do not resolve the issue, do not use the instrument. Contact your institution's radiation safety officer or the manufacturer's service engineer for assistance.

Q2: My background counts are unusually high. What could be the cause? A: High background counts can obscure low-level sample measurements and indicate a problem.

- Contamination: This is the most common cause. The detector well, sample tubes, or the surrounding area may be contaminated. Perform a wipe test and decontaminate as necessary.[9]

- Nearby Radioactive Sources: Ensure that no other radioactive materials are stored near the gamma counter.

- Instrument Noise: In rare cases, electronic noise can cause high background. This typically requires a service engineer to diagnose.

Q3: My I-131 sample counts (CPM) are significantly lower/higher than expected. What are the possible reasons? A: Inaccurate sample counts can stem from several sources:

- Incorrect Energy Window: Verify that the I-131 protocol with the correct energy window (centered on 364 keV) was used. An incorrect window will result in inaccurate counts.

- Pipetting or Dilution Error: An error in preparing the sample will lead to a different activity than expected. Re-prepare the sample if possible.

- Dead Time Effect (for unexpectedly low counts): If you are measuring a very high-activity sample, the counter may be saturated. You may need to dilute the sample or apply a dead-time correction factor.[6][10]

- Contamination (for unexpectedly high counts): The sample tube or the counter itself could be contaminated.

Symptom	Possible Cause	Recommended Action
Failed Daily QC	1. Improper source placement2. Contamination3. Calibration drift	1. Reposition source and recount2. Survey for contamination3. Perform energy calibration4. Contact service if unresolved
High Background	1. Contamination of well/area2. Other sources stored nearby	1. Perform wipe test and decontaminate2. Relocate nearby radioactive materials
Inaccurate Counts	1. Wrong energy window selected2. Sample preparation error3. Dead time (high activity samples)	1. Verify protocol settings2. Review sample prep; remake if needed3. Dilute sample or apply correction
Peak Shift	1. Energy calibration has drifted2. Sample contamination	1. Perform energy calibration2. Check for other radionuclides

| I-131 Count Loss due to Dead Time (Phantom Study Data)[6][10] | | | :--- | :--- | | Activity in Phantom (MBq) | Approximate % Count Loss | | < 140 MBq | ~0% | | ~1000 MBq | ~10% | | ~2000 MBq | ~20% | | ~4000 MBq | ~35% | | > 5700 MBq | ~46% | Note: These values are illustrative and depend on the specific gamma counter model. Each instrument should be characterized.

Tech Support

Experimental Protocols

Protocol 1: I-131 Energy Calibration

Objective: To center the I-131 photopeak at 364 keV within the appropriate channel and set the energy window.

Materials:

- A certified I-131 source of low activity (~0.1 µCi / 3.7 kBq).

- Gamma counter software with multichannel analyzer (MCA) mode.

Methodology:

- Place the I-131 source in the detector.

- Acquire a gamma spectrum in MCA mode for a sufficient time to obtain a well-defined photopeak (e.g., 60-120 seconds).

- Observe the spectrum and identify the channel number corresponding to the highest point of the 364 keV photopeak.

- Adjust the instrument's high voltage or gain according to the manufacturer's instructions until the peak is centered in the channel designated for 364 keV in your instrument's protocol.

- Set the energy window for the I-131 measurement protocol. A standard 20% window is common.[11]

Recommended Energy Window for I-131 (20% Width)	
Parameter	Value (keV)
Photopeak Center	364
Window Width	73 (20% of 364)
Lower Level Discriminator	327
Upper Level Discriminator	400

Note: These values are derived from (364 ± 36.5) keV. Some systems may use slightly different ranges like 328-400 keV.[12]

Protocol 2: I-131 Efficiency Calibration

Objective: To establish the conversion factor from measured Counts Per Minute (CPM) to activity (Bq or DPM).

 Tech Support

Materials:

- A set of 5-7 I-131 standards of known, traceable activity. The activities should span the expected working range of your experiments.

- A blank sample (same matrix and tube type as the standards).

Methodology:

- Select the I-131 energy protocol established in Protocol 1.

- Measure Background: Count the blank sample for a standard time (e.g., 5 minutes) to determine the background CPM.

- Measure Standards: Count each I-131 standard for the same standard time.

- Calculate Net CPM: For each standard, subtract the background CPM from the measured gross CPM.

- Plot Calibration Curve: Create a graph with the known activity (Bq or DPM) on the x-axis and the corresponding Net CPM on the y-axis.

- Determine Efficiency: Perform a linear regression on the data points. The slope of the line is your counting efficiency (in CPM/Bq or CPM/DPM). This factor is used to convert Net CPM from unknown samples to their activity.

Protocol 3: Daily Quality Control (QC)

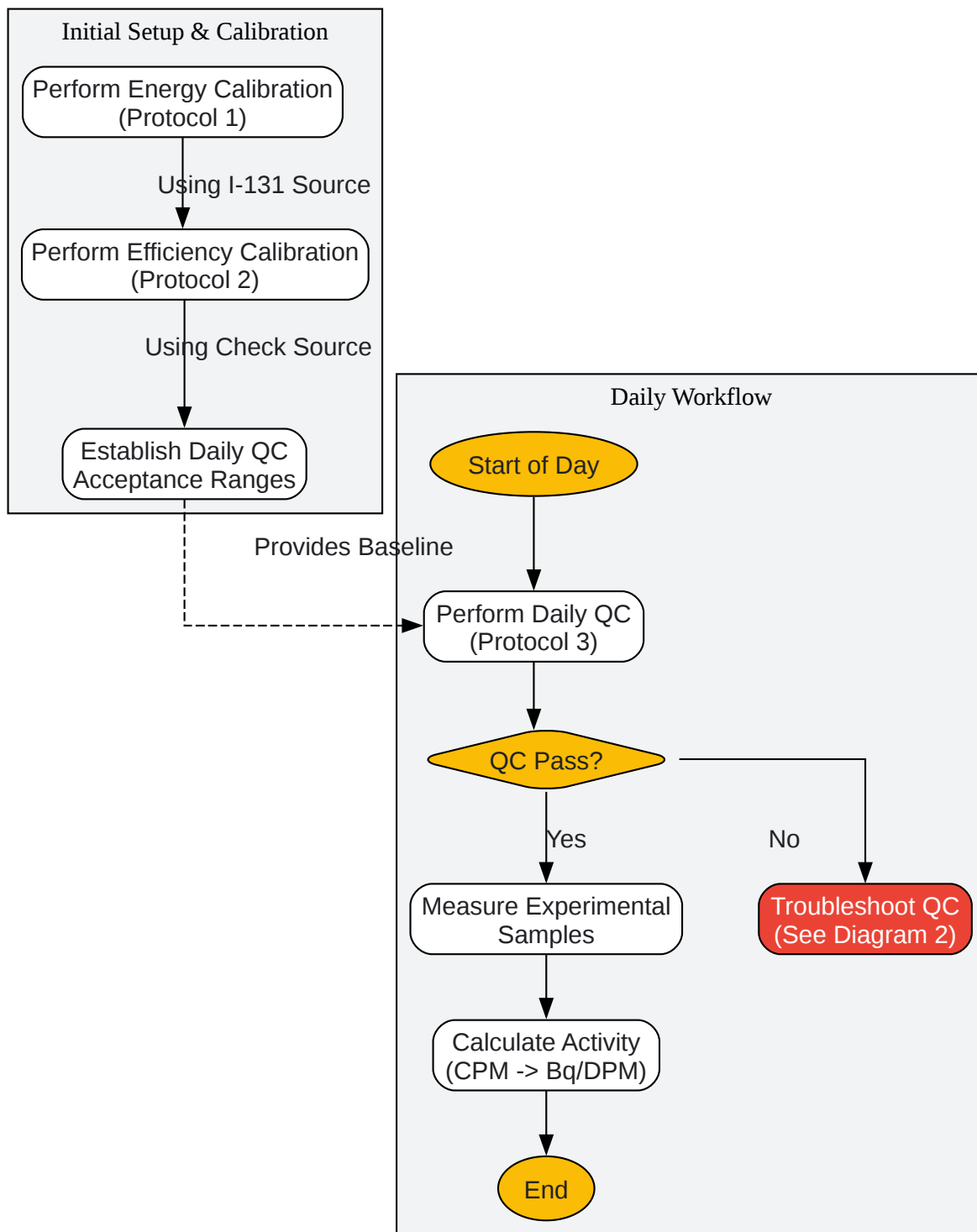Objective: To verify the stable and consistent performance of the gamma counter before use.

Materials:

- A long-lived check source (e.g., Cs-137).

- A blank sample.

- QC Logbook or electronic record.

Methodology:

- Background Check: Count the blank sample using the I-131 protocol for 1 minute. Record the CPM. The value should be below the established maximum threshold.[3]

- Energy Stability Check: Count the check source. Verify that its primary photopeak falls within the expected channel (e.g., ±1% of the target channel).[3]

- Constancy Check: Record the total counts for the check source. This value must be within the established acceptance range (e.g., ±10%) of the mean value determined after the last full calibration.

- Record Results: Document all values in the QC log. If all checks pass, the instrument is ready for use. If any check fails, follow the troubleshooting guide.

| Example Daily QC Log & Acceptance Criteria | | :--- | :--- | :--- | :--- | :--- | | Date | Background (CPM) | Check Source (CPM) | Peak Channel | Pass/Fail | | Acceptance Criteria -> | < 50 CPM | 39,110 - 47,800 | Channel 655-669 | | | 2025-12-08 | 35 | 43,520 | 662 | Pass | | 2025-12-09 | 38 | 43,495 | 663 | Pass | Note: Acceptance criteria are examples and must be established for each specific instrument. The example range is based on a mean of 43,455 CPM ± 10%.[1]
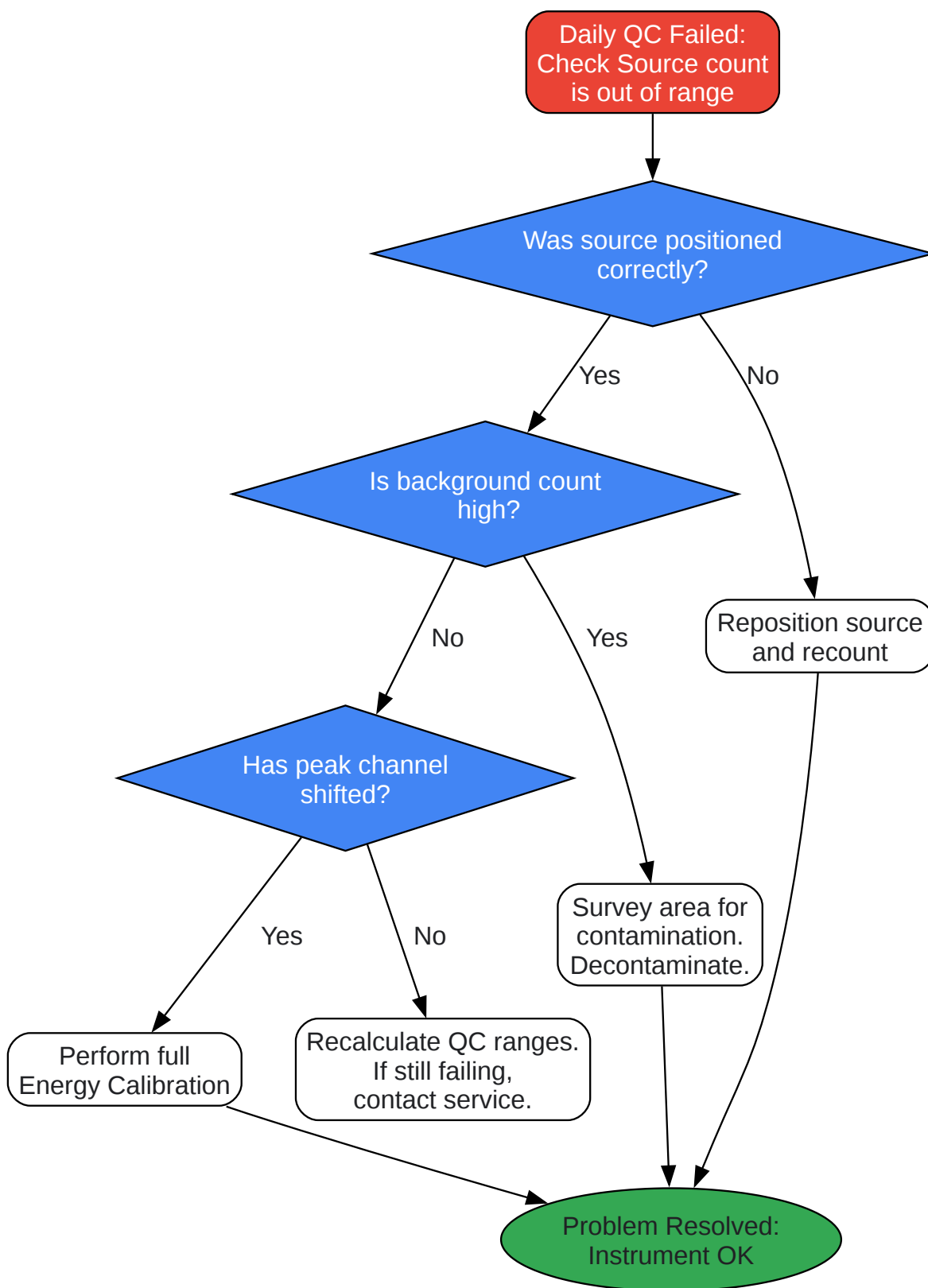
Visualizations

Caption: I-131 Gamma Counter Calibration & Measurement Workflow.

BENCHCHEM

```
Daily QC Failed:
Check Source count
is out of range
        │
        ▼
Was source positioned
correctly?
   Yes  │  No
```

- Was source positioned correctly?
  - Yes → Is background count high?
    - No → Has peak channel shifted?
      - Yes → Perform full Energy Calibration
      - No → Recalculate QC ranges. If still failing, contact service.
    - Yes → Survey area for contamination. Decontaminate.
  - No → Reposition source and recount

Problem Resolved: Instrument OK

Click to download full resolution via product page

Caption: Troubleshooting Logic for a Failed Daily QC Check.

> ***Need Custom Synthesis?***
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
>
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. jnm.snmjournals.org [jnm.snmjournals.org]

- 2. inis.iaea.org [inis.iaea.org]

- 3. Calibration and Quality Control Procedures for Gamma Counting [labx.com]

- 4. Iodine-131 - Wikipedia [en.wikipedia.org]

- 5. lup.lub.lu.se [lup.lub.lu.se]

- 6. jnm.snmjournals.org [jnm.snmjournals.org]

- 7. researchgate.net [researchgate.net]

- 8. Practical scatter-independent gamma camera dead-time correction for iodine-131 | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]

- 9. ehs.umich.edu [ehs.umich.edu]

- 10. researchgate.net [researchgate.net]

- 11. researchgate.net [researchgate.net]

- 12. www-pub.iaea.org [www-pub.iaea.org]

- To cite this document: BenchChem. [Calibrating gamma counters for accurate HS-131 measurement]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15145325#calibrating-gamma-counters-for-accurate-hs-131-measurement]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com